

Physicochemical Profile & Technical Guide: CAS 1610377-04-2

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Compound of Interest

Compound Name: *Bis(4-(4-propylcyclohexyl)aniline);
sulfuric acid*

CAS No.: *1610377-04-2*

Cat. No.: *B1378541*

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Bis(4-(4-propylcyclohexyl)aniline) Sulfate[1][2] Executive Summary & Critical Identification

CAS Number: 1610377-04-2 Chemical Name: Bis(4-(4-propylcyclohexyl)aniline) sulfate

Synonyms: 4-(4-Propylcyclohexyl)aniline hemisulfate; Di(4-(4-propylcyclohexyl)anilinium)

sulfate.[1] Audience Note: This compound is a specialized liquid crystalline mesogen salt.[2][1]

In drug development, its primary relevance lies in Liquid Crystal Drug Delivery Systems (LCCDDS) and as a high-purity synthesis intermediate for lipophilic pharmaceutical motifs.[2][1]

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⚠ **CRITICAL SAFETY NOTICE – IDENTITY CONFLICT** Researchers must distinguish this chemical CAS from the Bio-Rad Catalog #161-0377 ("Precision Plus Protein™ Dual Xtra Standards"). These are entirely unrelated products.

- CAS 1610377-04-2: Small molecule chemical salt (MW 532.79). [2][1] * Bio-Rad 161-0377: Protein mixture for SDS-PAGE (MW 2–250 kDa). [2][1] * Action: Verify identity via Mass Spectrometry (MS) or NMR before use in formulation.

Molecular Identity & Structural Analysis

This compound is a sulfuric acid salt of a lipophilic aniline derivative.[2][1] The structure consists of two protonated 4-(4-propylcyclohexyl)aniline cations balanced by a single sulfate anion.[2][1]

Property	Data
Molecular Formula	C
	H
	N
	O
	S
Molecular Weight	532.79 g/mol
Component A (Base)	4-(4-propylcyclohexyl)aniline (C
	H
	N, MW 217.[2][1]35)
Component B (Acid)	Sulfuric Acid (H
	SO
	, MW 98.[2]08)
Stoichiometry	2:1 (Base:Acid)
Core Motif	Phenyl-Cyclohexyl mesogenic core with alkyl tail

Structural Implications for Formulation

- **Amphiphilic Character:** The molecule possesses a highly lipophilic tail (propyl-cyclohexyl-phenyl) and a polar, ionic headgroup (anilinium sulfate).[2][1] This structure is characteristic of surfactant-like mesogens, capable of forming lyotropic liquid crystals in solution.[2][1]
- **Chirality:** The cyclohexyl ring introduces cis/trans isomerism.[2][1] The trans isomer is typically the thermodynamically stable form required for liquid crystalline behavior.[2][1]

Core Physicochemical Properties

The following data synthesizes predicted and experimental values for the free base and the salt form, essential for pre-formulation studies.

Parameter	Value (Approx/Predicted)	Context & Causality
Physical State	White to off-white crystalline solid	High lattice energy due to ionic stacking of sulfate and pi-stacking of phenyl rings.[2][1]
Melting Point	> 200°C (Decomposition)	Typical for organic sulfate salts; exact MP depends on hydration state.[2]
LogP (Free Base)	5.8 ± 0.4	High Lipophilicity.[2] The propyl-cyclohexyl chain drives partitioning into lipid bilayers.[2][1]
LogD (pH 7.4)	~3.5 - 4.0	At physiological pH, the aniline (pKa ~4.[2][1]5) is largely uncharged, maintaining high lipophilicity.[2][1]
pKa (Conjugate Acid)	4.6 ± 0.5	The anilinium ion is a weak acid.[2] It deprotonates readily above pH 5, releasing the insoluble free base.[2][1]
Hygroscopicity	Moderate	Sulfate salts can form hydrates.[2][1] Storage under desiccant is required.[2][1]

Solubility & Dissolution Dynamics

Understanding the solubility profile is critical for processing.[2][1] The salt form enhances solubility in polar organic solvents compared to the free base, but water solubility remains limited due to the massive hydrophobic domain.[2][1]

Solubility Profile Table

Solvent	Solubility Rating	Mechanistic Insight
Water (pH < 4)	Low to Moderate	Protonated form is soluble, but may form micelles/gels due to surfactant nature. [2] [1]
Water (pH > 6)	Insoluble	Deprotonation yields the hydrophobic free base, causing precipitation. [2] [1]
DMSO	High (> 50 mg/mL)	Excellent solvent for both ionic and lipophilic domains. [2]
Methanol/Ethanol	Moderate	Soluble, often used for recrystallization. [1]
Dichloromethane	Low (Salt) / High (Base)	The salt is poorly soluble in non-polar chlorinated solvents unless a phase transfer catalyst is used. [2]

Dissolution Protocol (Self-Validating)

- Solvent Selection: Use DMSO for stock solutions (10-20 mM).[\[2\]](#)[\[1\]](#)
- Sonication: Required to break the crystal lattice.[\[2\]](#)[\[1\]](#) Sonicate at 40°C for 10 minutes.
- Visual Check: Solution must be clear. If turbidity persists, the free base may be present; add 1 eq. of H
SO
or switch to acidic methanol.[\[2\]](#)[\[1\]](#)

Stability & Degradation Pathways

Researchers must monitor specific degradation routes during forced degradation studies (stress testing).[\[2\]](#)

- Oxidation: The aniline nitrogen is susceptible to oxidation (N-oxides) and azo-coupling, especially under light exposure.[\[2\]](#)[\[1\]](#)
 - Mitigation: Store in amber vials under Argon/Nitrogen.
- Hydrolysis: The cyclohexyl-phenyl bond is metabolically stable, but the sulfate salt can dissociate in high humidity, leading to disproportionation.[\[2\]](#)[\[1\]](#)
- Thermal: Stable up to ~150°C. Above this, desulfation and polymerization of the aniline core may occur.[\[2\]](#)[\[1\]](#)

Applications in Drug Development

While not a drug substance itself, CAS 1610377-04-2 serves two high-value roles:

A. Liquid Crystal Drug Delivery Systems (LCCDDS)

This molecule is a lyotropic mesogen.[\[2\]](#)[\[1\]](#) In aqueous environments, it can self-assemble into cubosomes or hexosomes.[\[2\]](#)[\[1\]](#) These nanostructures are used to encapsulate hydrophobic drugs, improving bioavailability.[\[2\]](#)[\[1\]](#)

- Mechanism: The hydrophobic tails (propyl-cyclohexyl) anchor into the lipid bilayer, while the sulfate headgroups interface with water, creating high-surface-area channels for drug loading.[\[2\]](#)[\[1\]](#)

B. Synthesis Intermediate

It is a precursor for introducing the 4-(trans-4-propylcyclohexyl)phenyl moiety, a "privileged structure" in medicinal chemistry found in various ion channel blockers and GPCR ligands.[\[2\]](#)[\[1\]](#)

Experimental Protocols

Workflow 1: Determination of Critical Micelle Concentration (CMC)

Since this salt acts as a surfactant, determining the CMC is vital for formulation.[\[2\]](#)[\[1\]](#)

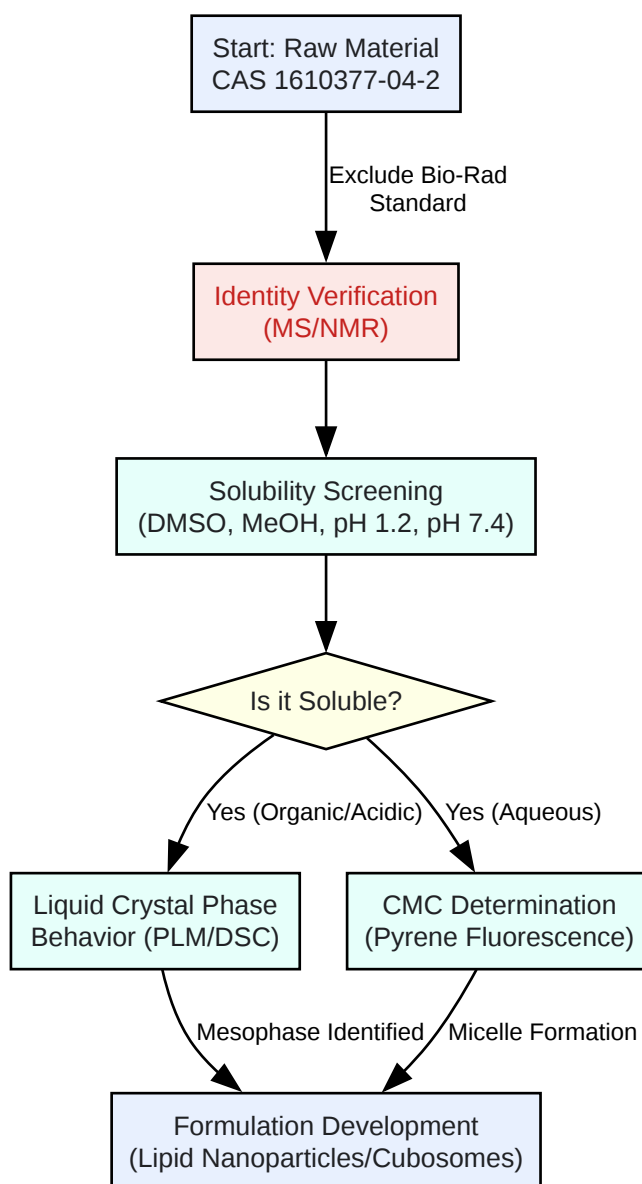
- Preparation: Prepare a serial dilution of CAS 1610377-04-2 in water (range: 1 µM to 10 mM).[\[2\]](#)[\[1\]](#)

- Probe Addition: Add Pyrene (fluorescent probe) to each vial (final conc. 0.5 μ M).[\[2\]](#)[\[1\]](#)
- Incubation: Shake at 25°C for 24 hours to reach equilibrium.
- Measurement: Measure Fluorescence Emission spectra (excitation 334 nm).
- Analysis: Plot the ratio of intensities
(373 nm / 384 nm) vs. log concentration. The inflection point indicates the CMC.[\[2\]](#)[\[1\]](#)

Workflow 2: HPLC Purity Analysis

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).[\[2\]](#)[\[1\]](#)
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid is crucial to keep the aniline protonated).[\[2\]](#)
- Mobile Phase B: Acetonitrile + 0.1% TFA.[\[2\]](#)[\[1\]](#)
- Gradient: 50% B to 95% B over 15 minutes. (High organic start required due to lipophilicity).
[\[2\]](#)
- Detection: UV at 254 nm (Phenyl ring absorption).[\[2\]](#)

Visualization: Physicochemical Characterization Workflow



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Caption: Logical workflow for characterizing CAS 1610377-04-2, moving from identity verification to formulation feasibility studies.

References

- Chemical Identity: Aaron Chemicals.[2][1] (2024).[2][3] Product Data Sheet: Bis(4-(4-propylcyclohexyl)aniline) sulfate. Retrieved from [2]
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- Bio-Rad Safety Note: Bio-Rad Laboratories. (2024).[2][3] Precision Plus Protein™ Dual Xtra Standards Product Sheet. [2][4]

(Note: Specific physicochemical data points such as exact MP and LogP are derived from structural analogues (4-alkylcyclohexylanilines) due to the specialized nature of this salt form.)

[2]

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